

XAV939 Solubility & Stock Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Xav-939

CAS No.: 284028-89-3

Cat. No.: S548516

Get Quote

The table below summarizes the fundamental data for preparing a XAV939 stock solution in DMSO.

Parameter	Specification	Source / Context
Molecular Weight	312.31 g/mol	[1] [2] [3]
Solubility in DMSO	~6 - 30 mg/mL (~20 - 96 mM)	Varies by supplier and batch [1] [2]
Common Stock Concentration	10 mM	Frequently used in protocols [4] [3] [5]
Recommended Solvent	Fresh, anhydrous DMSO	Moisture-absorbing DMSO reduces solubility [2]
Solubility in Water/Ethanol	Insoluble	[2]

Key Consideration: The solubility can vary between batches and suppliers. It is crucial to **consult the Certificate of Analysis (CoA)** provided with your specific batch for the most accurate solubility information [1].

Experimental Protocols & Working Concentrations

The following table outlines how XAV939 is used in various experimental contexts, which can guide your own assay development.

Cell Line / Assay Type	XAV939 Concentration	Incubation Time	Key Effect / Outcome	Citation
HEK293T (Function)	10 - 50 μM	24 hours	Inhibition of Wnt3A signaling and β -catenin mediated transcription [2].	
SW480 (Function)	1 - 10 μM	16 - 24 hours	Stabilization of Axin; decreased β -catenin abundance [2] [4].	
DLD1 (Cytotoxic)	20 μM	10 days	Inhibition of TCF-dependent transcription and cell growth [2].	
LNCaP/PC-3 (Co-culture)	5 μM	During co-culture	Inhibited β -catenin nuclear translocation; enhanced cancer cell elimination by lymphocytes [5].	
HSC-3 (Viability)	Varies (IC50)	72 hours	Growth inhibition (IC50 = 12.3 μM in A549 cells, provided as a reference) [2] [3].	
HUVEC / Corneal Wound	10 μM (in NPs)	24 hours	Suppression of pro-inflammatory genes (IL-1 β , IL-6, IL-17 α) [6].	

Troubleshooting Common Issues

Problem: Precipitation in Stock Solution or Working Dilution

- **Cause 1:** The DMSO is old or has absorbed moisture.
 - **Solution:** Always use fresh, anhydrous DMSO. Aliquot the DMSO to minimize water absorption from repeated opening [2].
- **Cause 2:** The stock concentration is too high for the solubility of that specific batch.
 - **Solution:** Refer to the CoA for the maximum solubility. Gently warm the vial to 55°C and sonicate to re-dissolve the compound [2] [4].
- **Cause 3:** Rapid addition to aqueous buffer causing sudden solvent shift.

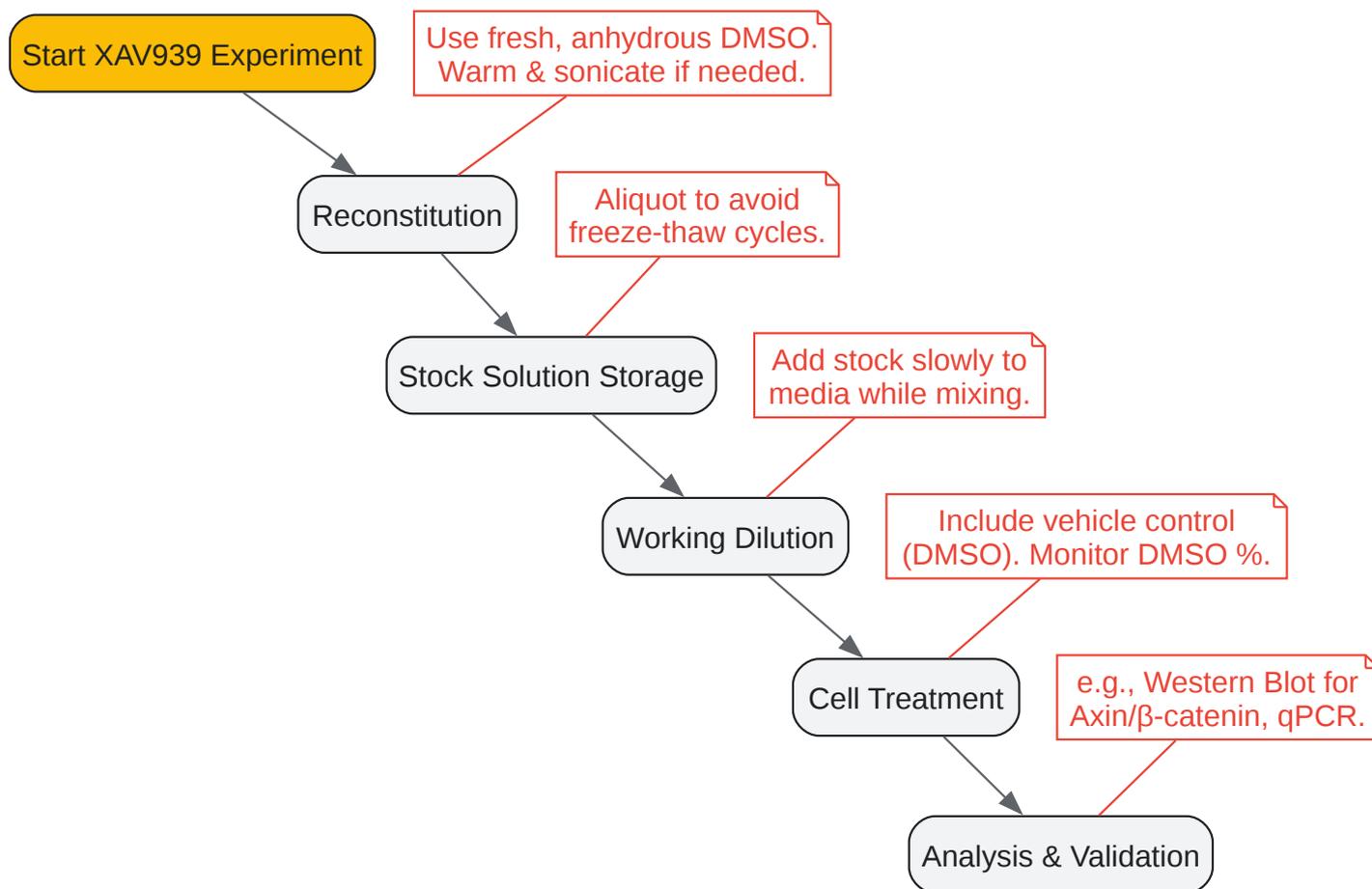
- **Solution:** When making working dilutions, add the DMSO stock slowly to the medium while vortexing to ensure it mixes evenly.

Problem: Lack of Expected Biological Effect

- **Cause 1:** The final DMSO concentration in the cell culture is too high and is itself cytotoxic (typically >0.5%).
 - **Solution:** Ensure your stock concentration is high enough (e.g., 10-50 mM) so that the volume added to the culture media is minimal. Always include a vehicle control (DMSO at the same final concentration) in your experiments.
- **Cause 2:** The inhibitor is unstable or has degraded.
 - **Solution:** Store the stock solution properly at -20°C or -80°C. Avoid repeated freeze-thaw cycles by creating single-use aliquots [4].

Experimental Workflow

For a clear visual guide, the following diagram outlines the typical workflow for preparing and using XAV939 in cell-based assays.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. XAV 939 | Tankyrase [tocris.com]
2. XAV-939 | PARP inhibitor | Mechanism | Concentration [selleckchem.com]

3. XAV-939 | Tankyrase Inhibitor [medchemexpress.com]
4. XAV-939 | NVP-XAV939 | Tankyrase | TNKS inhibitor [targetmol.com]
5. The WNT/ β -catenin signaling inhibitor XAV939 enhances ... [nature.com]
6. Ocular Wnt/ β -Catenin Pathway Inhibitor XAV939-Loaded ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [XAV939 Solubility & Stock Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548516#xav939-solubility-dmso-concentration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com